

Synthesis of 4-Amino-3-nitropyridine from 4-Aminopyridine: A Technical Guide

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Compound of Interest

Compound Name: 4-Amino-3-nitropyridine

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This technical guide provides an in-depth overview of the synthesis of **4-amino-3-nitropyridine**, a key intermediate in the pharmaceutical industry, starting from 4-aminopyridine. [1] The document details the reaction mechanism, experimental protocols, and key quantitative data associated with the synthesis.

Overview of the Synthesis Pathway

The synthesis of **4-amino-3-nitropyridine** from 4-aminopyridine is achieved through an electrophilic aromatic substitution reaction, specifically, a nitration reaction. In this process, the pyridine ring of 4-aminopyridine is nitrated at the 3-position. The reaction is typically carried out using a nitrating mixture of fuming nitric acid and concentrated sulfuric acid. The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating agent.

The amino group at the 4-position is an activating group and directs the incoming electrophile to the ortho positions (3 and 5). Due to steric hindrance, the substitution occurs predominantly at the 3-position.

Experimental Protocol

The following protocol is a general procedure for the synthesis of **4-amino-3-nitropyridine** from 4-aminopyridine.[1][2]

Materials:

- Pyridin-4-amine (4-aminopyridine)
- Concentrated Sulfuric Acid (H_2SO_4)
- Fuming Nitric Acid (HNO_3)
- Ammonia solution ($\text{NH}_3 \cdot \text{H}_2\text{O}$)
- Ice

Procedure:

- In a reaction vessel, dissolve pyridin-4-amine (5.0 g, 50.0 mmol) in concentrated sulfuric acid (20 mL) under ice-bath conditions to maintain a low temperature.[\[1\]](#)[\[2\]](#)
- While keeping the reaction temperature between 0-10 °C, slowly add fuming nitric acid (2.5 mL) dropwise to the solution with constant stirring.[\[1\]](#)[\[2\]](#)
- After the addition is complete, continue to stir the reaction mixture at 0-10 °C for 5 hours.[\[1\]](#)[\[2\]](#)
- Allow the reaction mixture to warm to room temperature and then heat it at 90°C for 3 hours.[\[1\]](#)[\[2\]](#)
- After the heating phase, let the mixture stir at room temperature overnight to ensure the reaction goes to completion.[\[1\]](#)[\[2\]](#)
- Slowly pour the reaction mixture into ice water.[\[1\]](#)[\[2\]](#)
- Neutralize the solution by adjusting the pH to 7 with ammonia.[\[1\]](#)[\[2\]](#)
- A yellow precipitate will form. Collect the solid by filtration.[\[1\]](#)[\[2\]](#)
- Dry the collected solid under reduced pressure to obtain **4-amino-3-nitropyridine**.[\[1\]](#)[\[2\]](#)

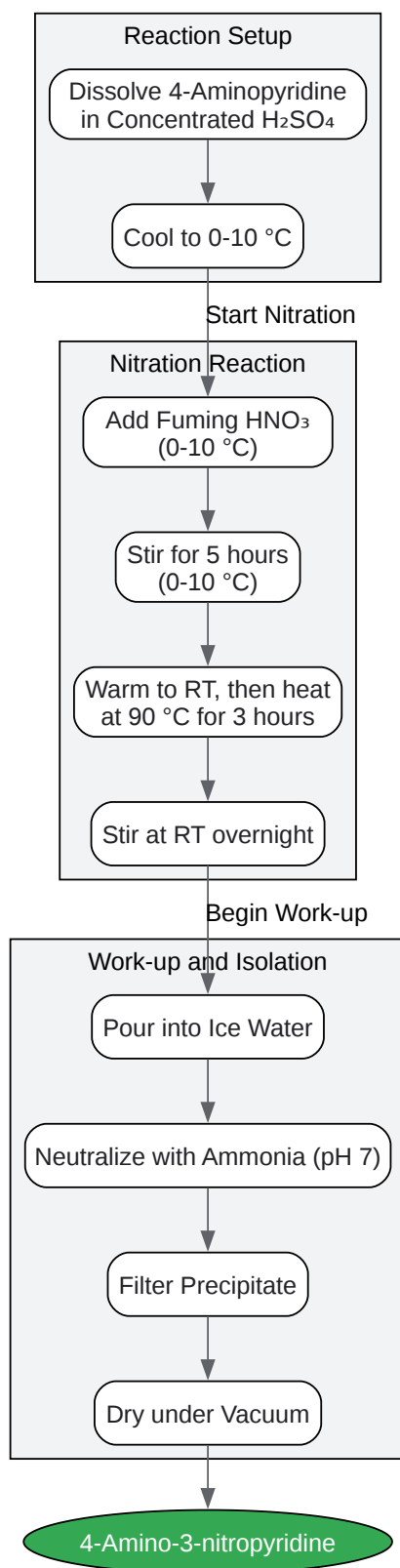
Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of **4-amino-3-nitropyridine**.

Parameter	Value	Reference
Reactants		
4-Aminopyridine (Starting Material)	5.0 g (50.0 mmol)	[1][2]
Concentrated Sulfuric Acid	20 mL	[1][2]
Fuming Nitric Acid	2.5 mL	[1][2]
Product		
4-Amino-3-nitropyridine	5.1 g	[1][2]
Reaction Yield	70%	[1][2]
Physical Properties of Product		
Appearance	Yellow crystalline powder	[1]
Molecular Formula	C ₅ H ₅ N ₃ O ₂	[2][3]
Molecular Weight	139.11 g/mol	[2][3][4]
Melting Point	203-207 °C	[1]
Mass Spectrometry	[M + H] ⁺ m/z: 140.04	[1][2]
Solubility	Insoluble in water	[1]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **4-amino-3-nitropyridine** from 4-aminopyridine.

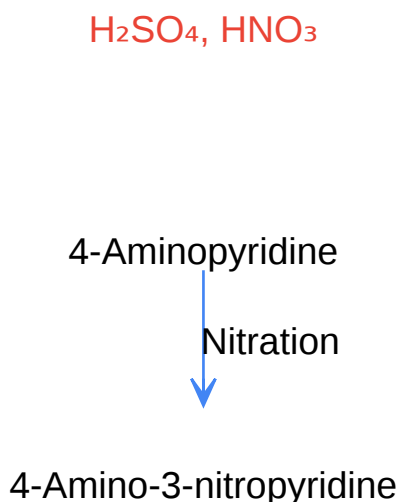


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Caption: Workflow for the synthesis of **4-amino-3-nitropyridine**.

Chemical Reaction Diagram

The chemical transformation from 4-aminopyridine to **4-amino-3-nitropyridine** is depicted below.



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Caption: Nitration of 4-aminopyridine to form **4-amino-3-nitropyridine**.

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